

N-Ethylglycine: A Comprehensive Laboratory Safety and Handling Guide

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Compound of Interest

Compound Name: *N-Ethylglycine*

Cat. No.: *B1362533*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, potential hazards, and laboratory procedures for **N-Ethylglycine**. The following sections detail its properties, safety protocols, and biological significance to ensure its proper use in research and development settings.

Chemical and Physical Properties

N-Ethylglycine is a derivative of the amino acid glycine.^[1] It presents as a white to off-white solid powder.^{[2][3]} A summary of its key physical and chemical properties is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₉ NO ₂	[3]
Molecular Weight	103.12 g/mol	[3]
CAS Number	627-01-0	[3]
Appearance	White to off-white solid powder	[2][3]
Melting Point	182 - 186 °C	[4]
Solubility	Soluble in water.	[4]
pKa ₁	2.34	[5]
pKa ₂	10.23	[5]

Hazard Identification and Safety Precautions

While **N-Ethylglycine** is not classified as a hazardous substance under GHS, it is crucial to handle it with care, as with any laboratory chemical.[6] Some suppliers indicate that it may cause skin, eye, and respiratory irritation.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Note: GHS classification may vary between suppliers. Always refer to the specific Safety Data Sheet (SDS) for the product in use.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **N-Ethylglycine**. This includes:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.[7][8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[7][9]
- Skin and Body Protection: A laboratory coat.[7][8]

Handling and Storage

- Handling: Avoid breathing dust.[7] Handle in a well-ventilated area, preferably in a chemical fume hood, especially when weighing the powder.[6][10] Avoid contact with skin and eyes.[7]
- Storage: Store in a tightly closed container in a cool, dry place.[4]

Experimental Protocols

The following are detailed methodologies for common laboratory procedures involving **N-Ethylglycine**.

Weighing N-Ethylglycine Powder

This protocol is designed to minimize inhalation exposure and contamination when weighing **N-Ethylglycine** powder.

Materials:

- **N-Ethylglycine** solid
- Analytical balance
- Spatula
- Weighing paper or weighing boat
- Container with a lid (e.g., vial or beaker)
- Chemical fume hood

Procedure:

- Place the analytical balance in a location with minimal air currents, if possible, outside but near a chemical fume hood.[\[10\]](#)
- Place an empty, lidded container on the balance and tare it to zero.[\[6\]](#)
- Transfer the lidded container to the chemical fume hood.
- Carefully transfer the desired amount of **N-Ethylglycine** powder from its stock container to the tared container using a clean spatula.[\[6\]](#)
- Securely close the lid of the container.
- Wipe down the spatula and the work surface inside the fume hood with a damp cloth to remove any residual powder.
- Return the lidded container with the **N-Ethylglycine** to the analytical balance to record the final weight.[\[6\]](#)
- Make any necessary weight adjustments inside the fume hood.[\[6\]](#)

Preparation of an Aqueous N-Ethylglycine Solution

This protocol outlines the steps for preparing a standard aqueous solution of **N-Ethylglycine**.

Materials:

- Weighed **N-Ethylglycine** powder in a sealed container
- Distilled or deionized water
- Volumetric flask of the desired final volume
- Beaker
- Magnetic stirrer and stir bar (optional)
- Funnel

Procedure:

- Add approximately half of the final desired volume of distilled or deionized water to the volumetric flask.
- Quantitatively transfer the weighed **N-Ethylglycine** powder into the volumetric flask. A funnel can be used to prevent spillage. Rinse the weighing container and funnel with a small amount of the solvent to ensure all the powder is transferred.
- Stopper the flask and swirl gently to dissolve the powder. A magnetic stirrer can be used for more efficient mixing.[\[11\]](#)
- Once the **N-Ethylglycine** is completely dissolved, add distilled or deionized water to the calibration mark on the volumetric flask.[\[11\]](#)
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask with the chemical name, concentration, date, and your initials.

Waste Disposal

Dispose of **N-Ethylglycine** waste in accordance with local, state, and federal regulations.[\[4\]](#)

Procedure for Solid Waste:

- Collect excess solid **N-Ethylglycine** in a clearly labeled, sealed container.[\[12\]](#)
- Dispose of the container through your institution's hazardous waste disposal program.

Procedure for Aqueous Solutions:

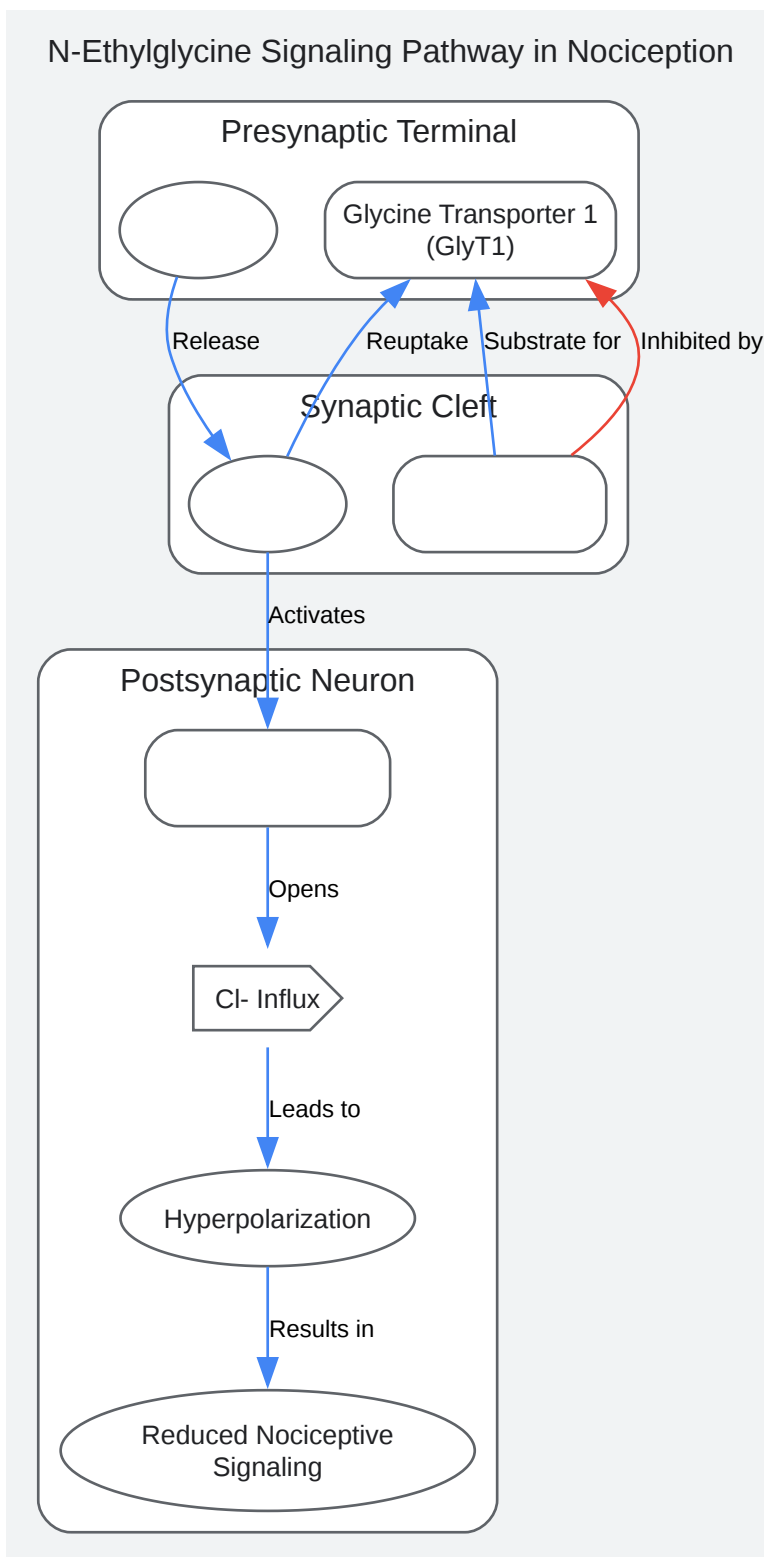
- For small quantities of dilute aqueous solutions, check with your institution's environmental health and safety office for guidance on drain disposal. Some jurisdictions may permit the disposal of small amounts of non-hazardous, water-soluble chemicals down the drain with copious amounts of water.[\[13\]](#)
- For larger volumes or more concentrated solutions, collect the waste in a labeled, sealed container and dispose of it through the hazardous waste program.[\[12\]](#)

Biological Activity and Signaling Pathways

N-Ethylglycine is a metabolite of the local anesthetic lidocaine and has been shown to have antinociceptive (pain-reducing) effects.[2][5] Its primary mechanism of action involves the modulation of the Glycine Transporter 1 (GlyT1).[2][14]

N-Ethylglycine and the Glycine Transporter 1 (GlyT1) Signaling Pathway

N-Ethylglycine acts as a substrate for GlyT1, which is a transporter responsible for the reuptake of glycine from the synaptic cleft.[2][15] By competing with glycine for uptake, **N-Ethylglycine** effectively increases the concentration of glycine in the synapse.[5] This enhanced glycinergic signaling potentiates the activity of glycine receptors (GlyR), which are inhibitory ligand-gated chloride channels.[16] The influx of chloride ions through GlyR channels leads to hyperpolarization of the postsynaptic neuron, thus reducing neuronal excitability and dampening pain signals.[16]



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Caption: **N-Ethylglycine** enhances inhibitory neurotransmission by modulating GlyT1.

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[4\]](#)
- After Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[\[4\]](#)
- After Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[\[4\]](#)
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[\[4\]](#)

Fire and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[4\]](#)
- Hazardous Combustion Products: In case of fire, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[4\]](#)
- Environmental Precautions: Should not be released into the environment.[\[4\]](#)
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[\[4\]](#)

Stability and Reactivity

- Reactivity: No hazardous reactions known under normal conditions.[4]
- Chemical Stability: Stable under recommended storage conditions.[4]
- Conditions to Avoid: Incompatible products, excess heat, and dust generation.[4]
- Incompatible Materials: Strong oxidizing agents.[4]

This guide is intended for informational purposes only and should not be a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and your institution's specific safety protocols. Always prioritize safety in the laboratory.

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References

- 1. Glycine modulation of the NMDA receptor/channel complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. fishersci.com [fishersci.com]
- 5. The lidocaine metabolite N-ethylglycine has antinociceptive effects in experimental inflammatory and neuropathic pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 7. artsci.usu.edu [artsci.usu.edu]
- 8. 1.0 Standard Operating Procedures for Laboratory Chemicals [cege.mtu.edu]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Powder Weighing Procedure | Safety Unit [weizmann.ac.il]
- 11. learning-center.homesciencetools.com [learning-center.homesciencetools.com]

- 12. nswai.org [nswai.org]
- 13. organ.su.se [organ.su.se]
- 14. The lidocaine metabolite N-ethylglycine has antinociceptive effects in experimental inflammatory and neuropathic pain - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Lidocaine metabolites inhibit glycine transporter 1: a novel mechanism for the analgesic action of systemic lidocaine? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Glycine and Glycine Receptor Signalling in Non-Neuronal Cells - PMC [pmc.ncbi.nlm.nih.gov]
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